

"2-Acetoxy-2',4'-methylbenzophenone" photochemical behavior

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Compound of Interest

Compound Name: 2-Acetoxy-2',4'-
methylbenzophenone

CAS No.: 890099-03-3

Cat. No.: B1292249

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An In-depth Technical Guide to the Photochemical Behavior of **2-Acetoxy-2',4'-methylbenzophenone**

Abstract

This technical guide provides a comprehensive analysis of the predicted photochemical behavior of **2-Acetoxy-2',4'-methylbenzophenone** (CAS 890098-91-6). While specific experimental literature on this molecule is sparse, its reactivity can be reliably predicted based on the well-established photochemistry of substituted benzophenones and ketones bearing γ -hydrogens. Upon absorption of UV radiation, the molecule is expected to undergo highly efficient intersystem crossing to its triplet excited state. The dominant photochemical pathway is anticipated to be a Norrish Type II reaction, involving intramolecular γ -hydrogen abstraction from the acetoxy group by the excited carbonyl. This guide details the subsequent formation of a 1,4-biradical intermediate, its fragmentation into stable photoproducts, and potential side reactions. We present detailed, field-proven experimental protocols for investigating these phenomena, including steady-state photolysis, quantum yield determination, and triplet quenching studies. The influence of the molecular structure on the reaction mechanism is

discussed, providing a robust framework for researchers in photochemistry, materials science, and drug development.

Introduction to Benzophenone Photochemistry

Benzophenone and its derivatives are among the most extensively studied classes of aromatic ketones in photochemistry. Their utility stems from a unique set of photophysical properties: a strong UV absorption profile, and a near-quantitative efficiency of intersystem crossing (ISC) from the initially formed singlet excited state (S_1) to the lower-energy triplet state (T_1)[1]. This long-lived triplet state is the primary photoactive species, capable of acting as a potent photosensitizer or undergoing direct chemical reactions.

One of the canonical reactions of excited carbonyl compounds is the Norrish reaction, first described by Ronald G. W. Norrish[2][3]. These reactions are broadly classified into two types:

- Norrish Type I: An α -cleavage of the bond adjacent to the carbonyl group, forming two radical fragments.
- Norrish Type II: An intramolecular abstraction of a hydrogen atom from the γ -position relative to the carbonyl group, leading to a 1,4-biradical intermediate[2][3].

The specific molecule of interest, **2-Acetoxy-2',4'-methylbenzophenone**, possesses γ -hydrogens on the acetyl group, making it a prime candidate for the Norrish Type II pathway. This guide will elucidate this predicted behavior, grounding the analysis in foundational photochemical principles and data from closely related analogues.

Molecular Profile: Synthesis and Spectroscopic Properties

Synthesis

While various synthetic routes are possible, **2-Acetoxy-2',4'-methylbenzophenone** can be prepared through standard organic chemistry methodologies. A common approach involves the Friedel-Crafts acylation of a suitable aromatic substrate, followed by esterification. For instance, the reaction of 2-hydroxy-4'-methylbenzophenone with acetyl chloride or acetic anhydride would yield the target compound.

Table 1: Chemical Properties of **2-Acetoxy-2',4'-methylbenzophenone**

Property	Value	Reference
CAS Number	890098-91-6	[4][5][6]
Molecular Formula	C ₁₆ H ₁₄ O ₃	[4][5]
Molecular Weight	254.28 g/mol	[4][5]

| IUPAC Name | [2-(4-methylbenzoyl)phenyl] acetate [[6] |

Photophysical Properties: UV-Vis Absorption

The photochemical journey begins with the absorption of a photon. Like other benzophenone derivatives, **2-Acetoxy-2',4'-methylbenzophenone** is expected to exhibit two characteristic absorption bands in its UV-Vis spectrum[7][8].

- **Strong $\pi \rightarrow \pi^*$ Transition:** An intense absorption band is predicted at shorter wavelengths, typically around 250-260 nm. This corresponds to the excitation of an electron from a π bonding orbital to a π^* antibonding orbital within the aromatic system.
- **Weak $n \rightarrow \pi^*$ Transition:** A much weaker, broad absorption band is expected at longer wavelengths, around 330-360 nm[8][9]. This band, which is formally forbidden by symmetry but observable, corresponds to the promotion of a non-bonding electron from the carbonyl oxygen to a π^* antibonding orbital.

Excitation into either of these bands ultimately populates the T₁ excited state, but it is the long-wavelength $n \rightarrow \pi^*$ absorption that is most often exploited for initiating photochemical reactions, as it avoids photodegradation that can occur with higher-energy photons[10].

Table 2: Predicted UV-Vis Absorption Data

Transition	Predicted λ_{max} (nm)	Predicted Molar Extinction Coefficient (ϵ , M-1cm-1)	Notes
$\pi \rightarrow \pi^*$	~255	> 10,000	Intense, characteristic of the benzoyl chromophore.

| $n \rightarrow \pi^*$ | ~340 | 100 - 500 | Weak, responsible for initiating the key photochemistry. |

Note: These values are estimations based on unsubstituted benzophenone and related derivatives. Experimental verification is required for the specific compound.

Core Photochemical Behavior: The Norrish Type II Pathway

Upon irradiation with UV light ($\lambda > 300$ nm), **2-Acetoxy-2',4'-methylbenzophenone** is predicted to predominantly undergo a Norrish Type II reaction. The entire process can be broken down into a sequence of well-understood steps.

Excitation and Intersystem Crossing (ISC)

The absorption of a photon promotes the molecule to an excited singlet state (S_1). For benzophenones, the process of intersystem crossing to the triplet state (T_1) is exceptionally fast and efficient, with a quantum yield (Φ_{ISC}) approaching unity^[1]. This is due to the strong spin-orbit coupling facilitated by the proximity of the n, π^* singlet and triplet states.

Intramolecular γ -Hydrogen Abstraction

The T_1 state of benzophenone has significant diradical character, with the carbonyl oxygen being electron-deficient and radical-like. This makes it highly reactive towards hydrogen atom abstraction. In **2-Acetoxy-2',4'-methylbenzophenone**, the methyl hydrogens of the acetoxy group are in the γ -position relative to the carbonyl. A favorable six-membered ring transition state facilitates the intramolecular abstraction of one of these γ -hydrogens.

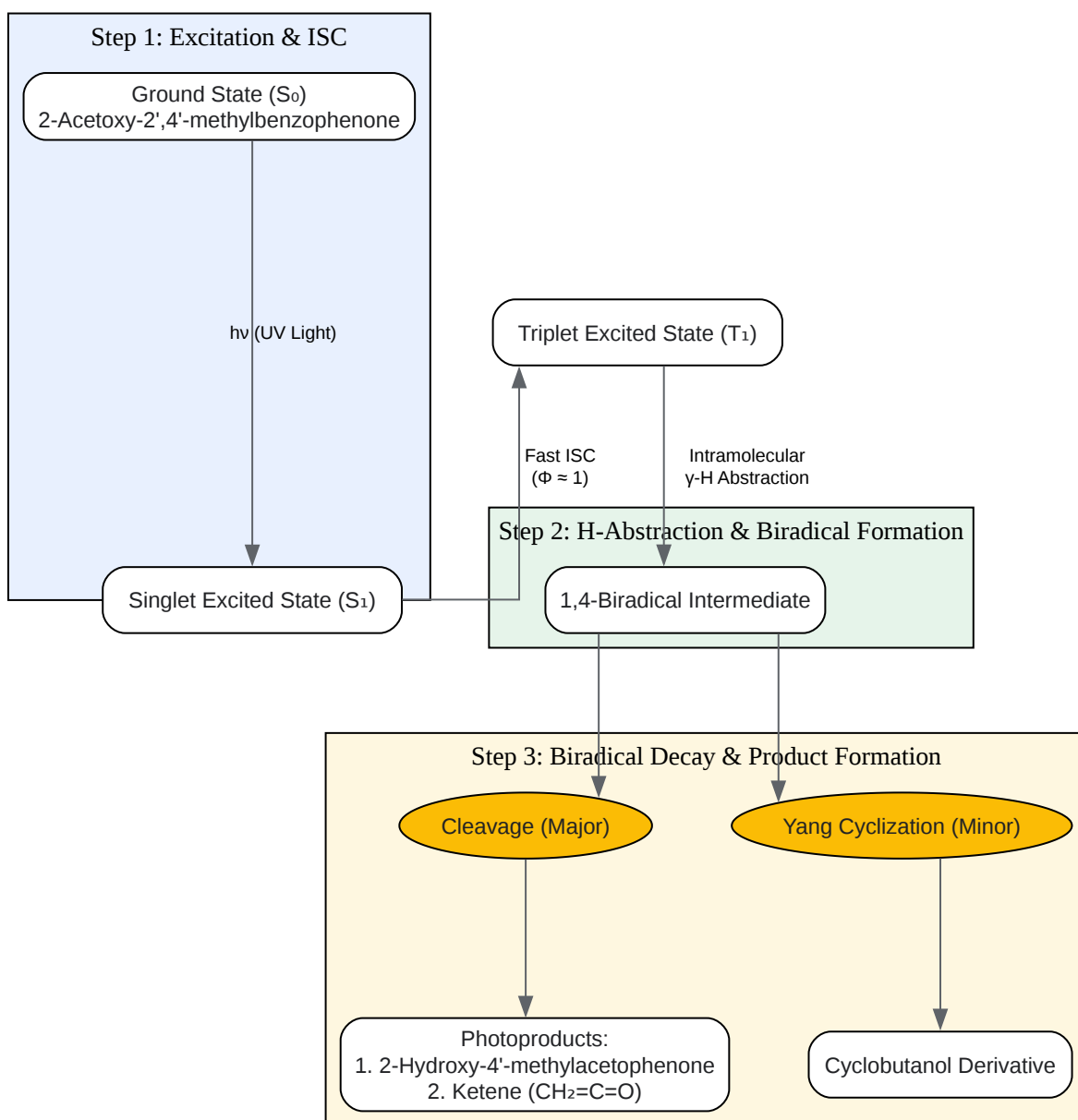
The 1,4-Biradical Intermediate

This hydrogen abstraction step generates a key intermediate: a 1,4-biradical. This species is short-lived but is the pivot point from which the final photoproducts are formed. The biradical has two primary decay pathways: cleavage and cyclization.

Photoproduct Formation

- **Cleavage (Major Pathway):** The most common fate of the 1,4-biradical in acyclic systems is the cleavage of the C α -C β bond. This fragmentation is predicted to yield two products: ketene (CH₂=C=O) and the enol form of 2-hydroxy-4'-methylacetophenone. The enol will rapidly tautomerize to the more stable ketone, 2-hydroxy-4'-methylacetophenone, as a final, isolable product. This mechanism is strongly supported by studies on analogous systems[11][12].
- **Yang Cyclization (Minor Pathway):** Alternatively, the 1,4-biradical can undergo intramolecular radical combination to form a four-membered ring. This process, known as Yang cyclization, would yield a substituted cyclobutanol derivative[12][13]. This is typically a minor pathway compared to cleavage for flexible, acyclic ketones.

The overall predicted photochemical transformation is visualized in the diagram below.



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Caption: Predicted Norrish Type II photochemical pathway for **2-Acetoxy-2',4'-methylbenzophenone**.

Experimental Protocols for Investigation

To validate the predicted photochemical behavior, a series of standard experimental protocols should be employed. These methods provide a self-validating system: the results from one experiment (e.g., product analysis) are confirmed by others (e.g., quenching studies).

Protocol: Steady-State Photolysis and Product Analysis

This experiment identifies the final, stable photoproducts of the reaction.

Objective: To irradiate a solution of the title compound and identify the resulting products.

Methodology:

- **Solution Preparation:** Prepare a dilute solution (e.g., 0.01 M) of **2-Acetoxy-2',4'-methylbenzophenone** in a photochemically inert, deoxygenated solvent such as acetonitrile or benzene. Oxygen is a known quencher of triplet states and should be removed by purging with nitrogen or argon for at least 20 minutes.
- **Irradiation:** Place the solution in a quartz reaction vessel. Irradiate using a light source with output in the $n \rightarrow \pi^*$ absorption band (e.g., a medium-pressure mercury lamp with a 350 nm filter). The reaction should be monitored over time.
- **Work-up:** After a set irradiation time (or upon consumption of the starting material), remove the solvent under reduced pressure.
- **Analysis:** Analyze the resulting residue using:
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** To separate and identify volatile components by comparing their mass spectra to libraries.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the precise structure of the major isolated products. The predicted product, 2-hydroxy-4'-methylacetophenone, has distinct spectral signatures that can be readily identified.

Expected Outcome: The primary product identified should be 2-hydroxy-4'-methylacetophenone. Minor peaks corresponding to the cyclobutanol derivative may also be detected.

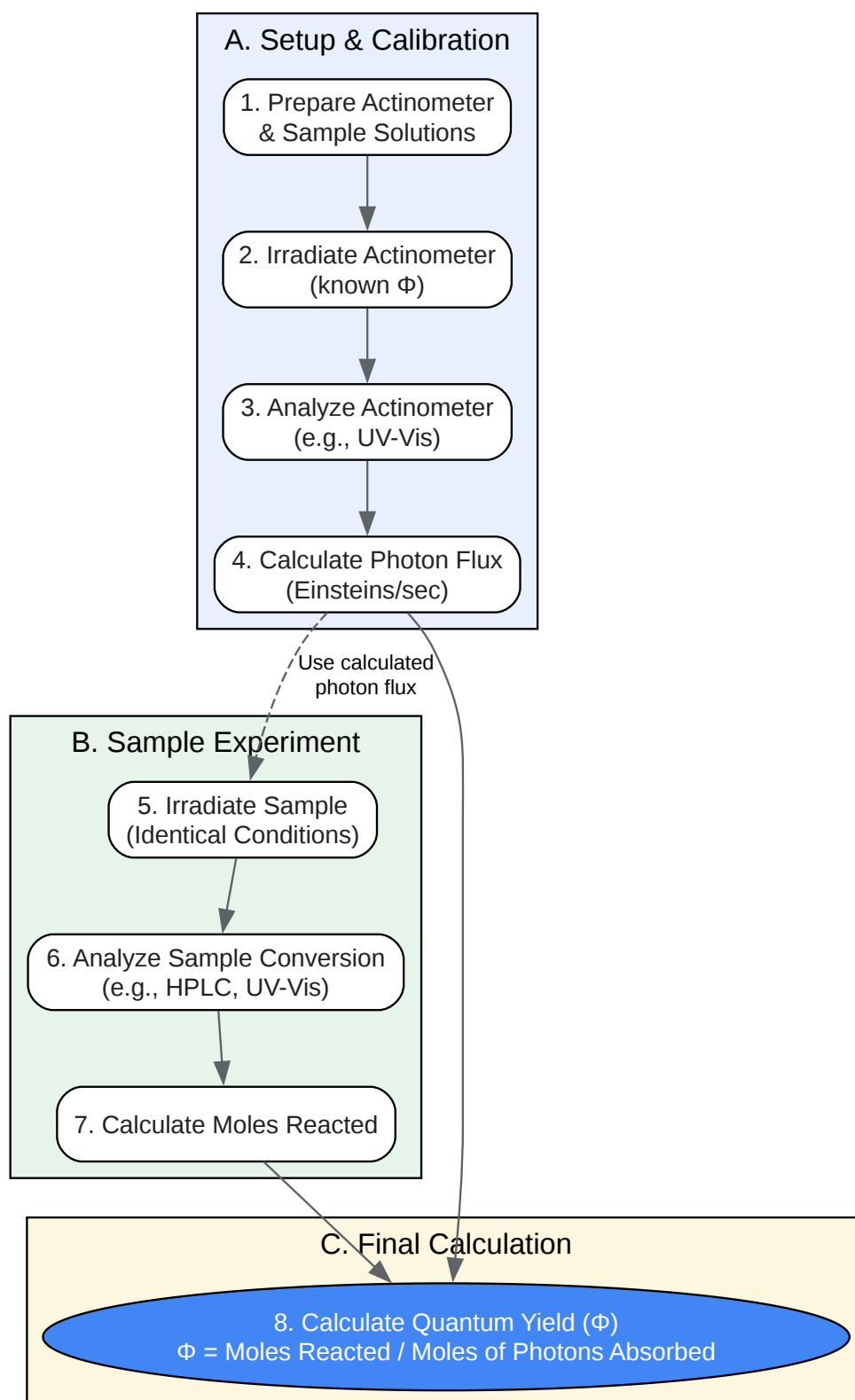
Protocol: Quantum Yield (Φ) Determination

This experiment quantifies the efficiency of the photochemical reaction.

Objective: To measure the number of molecules reacted per photon absorbed.

Methodology:

- **Actinometry:** Use a chemical actinometer, a system with a well-known and reliable quantum yield. The potassium ferrioxalate actinometer is a common standard for UV photochemistry.
- **Actinometer Irradiation:** Irradiate the actinometer solution under the exact same conditions (light source, geometry, wavelength) as the sample for a short, defined period. Determine the number of photons absorbed by the actinometer via spectrophotometric analysis of the Fe^{2+} complex formed.
- **Sample Irradiation:** Irradiate a solution of **2-Acetoxy-2',4'-methylbenzophenone** of known concentration under identical conditions. The solution should be optically dense at the irradiation wavelength to ensure accurate photon counting.
- **Conversion Analysis:** After irradiation, determine the number of moles of the starting material that have been consumed. This is typically done using UV-Vis spectrophotometry or HPLC against a calibration curve.
- **Calculation:** The quantum yield (Φ) is calculated as: $\Phi = (\text{moles of reactant consumed}) / (\text{moles of photons absorbed})$



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Caption: Experimental workflow for determining the reaction quantum yield using chemical actinometry.

Protocol: Triplet Quenching Study

This experiment serves to confirm the involvement of the triplet excited state.

Objective: To demonstrate that the photoreaction is inhibited by a known triplet quencher.

Methodology:

- **Quencher Selection:** Choose a quencher with a triplet energy lower than that of benzophenone (~69 kcal/mol) but that does not absorb light at the irradiation wavelength. Naphthalene (ET ≈ 61 kcal/mol) is a classic choice.
- **Prepare Samples:** Prepare a series of solutions of **2-Acetoxy-2',4'-methylbenzophenone** with a constant concentration. Add varying concentrations of the quencher (e.g., 0 M, 0.01 M, 0.02 M, 0.05 M, 0.1 M).
- **Irradiate:** Irradiate each sample under identical conditions for a fixed amount of time.
- **Analyze:** Measure the reaction quantum yield (Φ) for each sample, or simply measure the relative amount of product formation.
- **Data Analysis (Stern-Volmer Plot):** Plot the ratio of the quantum yield in the absence of quencher (Φ_0) to the quantum yield in the presence of quencher (Φ) against the quencher concentration ($[Q]$).
 - Equation: $\Phi_0 / \Phi = 1 + k_q \tau_T [Q]$
 - A linear plot confirms a dynamic quenching mechanism. The slope of the plot is the Stern-Volmer constant ($K_{SV} = k_q \tau_T$), where k_q is the quenching rate constant and τ_T is the lifetime of the triplet state.

Expected Outcome: A linear Stern-Volmer plot will provide strong evidence that the Norrish Type II reaction proceeds via the triplet excited state^{[14][15]}.

Conclusion

The photochemical behavior of **2-Acetoxy-2',4'-methylbenzophenone**, while not explicitly detailed in the literature, can be confidently predicted from fundamental principles. Upon UV irradiation, it is expected to efficiently form a triplet excited state that undergoes a Norrish Type II reaction. The key steps involve intramolecular γ -hydrogen abstraction from the acetoxy group to form a 1,4-biradical, which subsequently cleaves to yield 2-hydroxy-4'-methylacetophenone and ketene as the major photoproducts. The experimental protocols outlined in this guide provide a robust framework for the empirical validation of this predicted pathway, enabling researchers to fully characterize its photochemistry and explore its potential applications in areas such as photoremovable protecting groups or polymer science.

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